

DDO-2093 solubility in DMSO and culture media

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Compound of Interest

Compound Name: DDO-2093

Cat. No.: B11932793

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Application Notes and Protocols: DDO-2093

For Researchers, Scientists, and Drug Development Professionals

Introduction

DDO-2093 is a potent and selective small molecule inhibitor of the MLL1-WDR5 protein-protein interaction (IC_{50} = 8.6 nM; K_d = 11.6 nM). This interaction is critical for the assembly and catalytic activity of the MLL1 (Mixed-Lineage Leukemia 1) complex, a histone H3 lysine 4 (H3K4) methyltransferase. By disrupting this interaction, **DDO-2093** effectively inhibits the enzymatic activity of the MLL1 complex, making it a valuable tool for studying the biological roles of MLL1 and a potential therapeutic agent in cancers with MLL1 dysregulation.

These application notes provide detailed information on the solubility of **DDO-2093** in Dimethyl Sulfoxide (DMSO) and cell culture media, along with protocols for its preparation and use in in vitro cell-based assays.

Data Presentation

Solubility Data

Quantitative solubility data for **DDO-2093** in DMSO and cell culture media is not readily available in published literature. It is highly recommended that researchers empirically determine the maximum solubility for their specific experimental conditions. The following table provides stability information and recommended starting points for solubility testing.

Solvent/Medium	Known Solubility	Recommended Starting Concentration for Stock	Storage of Stock Solution
DMSO	Data not available	10 mM - 50 mM	2 weeks at 4°C, 6 months at -80°C ^[1]
Cell Culture Media	Expected to be very low	Not recommended for primary stock	Not applicable

General Guidelines for Working with DDO-2093 in Cell Culture

Due to its hydrophobic nature, **DDO-2093** will likely exhibit poor solubility in aqueous solutions like cell culture media. To mitigate precipitation and ensure accurate dosing in cell-based assays, the following general principles should be applied:

- Prepare a high-concentration stock solution in 100% DMSO. This minimizes the volume of solvent added to the cell culture.
- Use a stepwise dilution method. Avoid adding the highly concentrated DMSO stock directly to the full volume of aqueous media.
- Maintain a low final DMSO concentration. The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity. Some robust cell lines may tolerate up to 1%, but this should be determined empirically.
- Always include a vehicle control. This control should contain the same final concentration of DMSO as the experimental conditions to account for any effects of the solvent on the cells.

Experimental Protocols

Protocol for Preparation of DDO-2093 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DDO-2093** in DMSO.

Materials:

- **DDO-2093** powder (MW: 614.11 g/mol)
- Anhydrous, sterile DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh out a desired amount of **DDO-2093** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.14 mg of **DDO-2093**.
- **Dissolving:** Add the appropriate volume of sterile DMSO to the vial containing the **DDO-2093** powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., to 37°C) may be applied if necessary to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).

Protocol for Preparing Working Solutions of **DDO-2093** for Cell-Based Assays

This protocol provides a general method for diluting the DMSO stock solution into cell culture medium for treating cells.

Materials:

- 10 mM **DDO-2093** in DMSO (from Protocol 3.1)

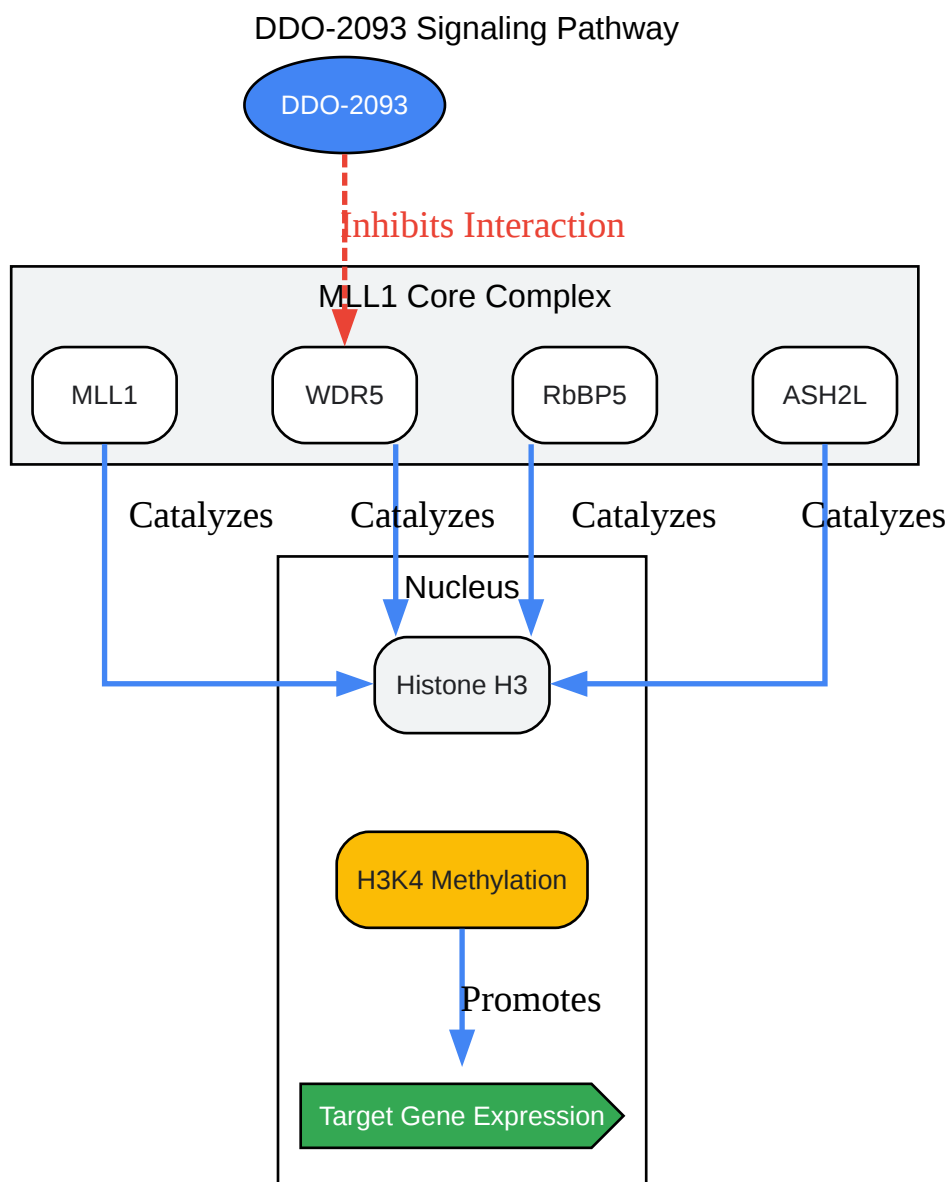
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or a sterile 96-well plate for serial dilutions

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 10 mM **DDO-2093** stock solution at room temperature.
- Intermediate Dilutions (Optional but Recommended): It is good practice to perform one or more intermediate dilution steps in 100% DMSO or a small volume of cell culture medium to achieve the desired final concentrations. This helps to prevent precipitation of the compound when transferring from a high concentration in DMSO to a predominantly aqueous environment.
- Final Dilution: Add the required volume of the **DDO-2093** stock or intermediate dilution to the pre-warmed cell culture medium to achieve the final desired treatment concentration. Ensure that the final DMSO concentration is below the cytotoxic level for your cell line (typically $\leq 0.5\%$).
 - Example for a 10 μM final concentration with 0.1% DMSO: Add 1 μL of a 10 mM stock solution to 1 mL of cell culture medium.
- Mixing: Mix the working solution thoroughly by gentle pipetting or inverting the tube.
- Cell Treatment: Immediately add the prepared working solution to your cells.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **DDO-2093**) to an equivalent volume of cell culture medium and treat a parallel set of cells.

Visualization

Signaling Pathway of **DDO-2093** Action

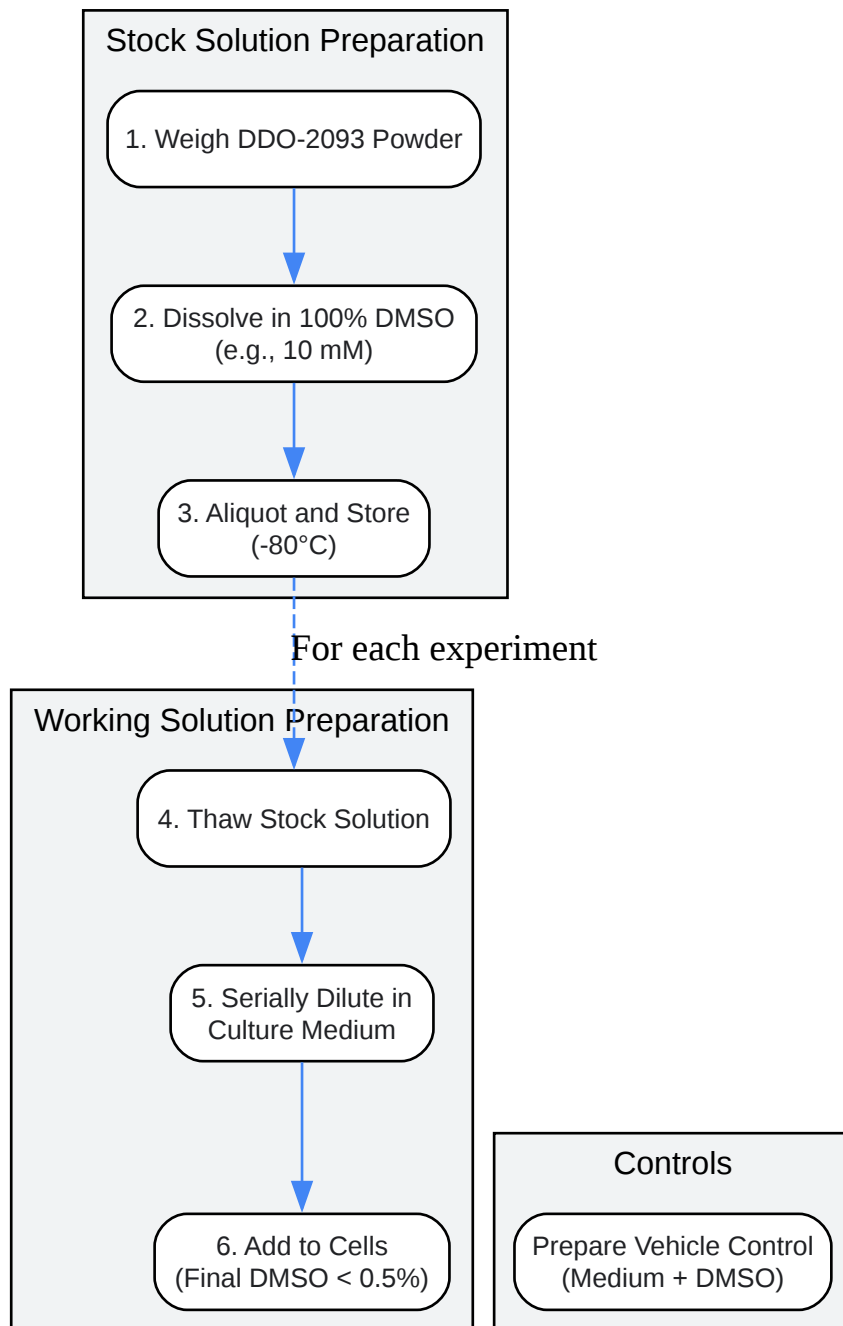


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Caption: **DDO-2093** inhibits the MLL1-WDR5 interaction, disrupting H3K4 methylation.

Experimental Workflow for DDO-2093 Solution Preparation

Workflow for Preparing DDO-2093 Working Solutions



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Caption: Workflow for preparing **DDO-2093** solutions for cell-based assays.

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References

- 1. DDO-2093 Datasheet DC Chemicals [dcchemicals.com]
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